

Essential Safety and Operational Guide for Handling MHY 553

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Compound of Interest

Compound Name: MHY 553

Cat. No.: B3054977

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For Researchers, Scientists, and Drug Development Professionals: A comprehensive guide to the safe handling, application, and disposal of **MHY 553**, a novel Peroxisome Proliferator-Activated Receptor α (PPAR α) agonist.

This document provides critical safety protocols and detailed operational procedures for the laboratory use of **MHY 553** (CAS No. 6265-56-1). Adherence to these guidelines is essential to ensure personal safety and experimental integrity.

Immediate Safety and Handling

MHY 553, with the IUPAC name 4-(benzo[d]thiazol-2-yl)benzene-1,3-diol, is a solid yellow powder.^[1] While comprehensive toxicological properties have not been fully investigated, it should be handled with care as a potentially hazardous substance.^[1]

Personal Protective Equipment (PPE)

A thorough hazard assessment should be conducted to determine the necessary PPE for specific laboratory procedures.^{[2][3]} The following table summarizes the recommended PPE when handling **MHY 553**.

Protection Type	Recommended Equipment	Purpose
Eye and Face	Safety glasses or goggles. A face shield may be necessary for splash hazards. [1] [4]	To protect against chemical splashes, dust, and flying particles. [4] [5]
Hand	Chemical-resistant gloves (e.g., nitrile, neoprene). [1] [4]	To prevent skin contact with the compound. [1]
Body	Laboratory coat. [1]	To protect skin and clothing from contamination.
Respiratory	Use in a well-ventilated area or a chemical fume hood is recommended to avoid inhalation of dust or aerosols. [1] [6]	To prevent respiratory irritation or potential systemic effects from inhalation. [1]

First Aid Measures

In the event of exposure, follow these first aid procedures:

Exposure Route	First Aid Procedure
Inhalation	Move the individual to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention. [1]
Skin Contact	Immediately wash the affected area with copious amounts of soap and water for at least 15 minutes. Remove contaminated clothing. [1]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open. [1]
Ingestion	Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention.

Operational Plans

MHY 553 is a PPAR α agonist that has been shown to alleviate hepatic steatosis by increasing fatty acid oxidation and reducing inflammation.[\[7\]](#)[\[8\]](#)

Experimental Protocols

The following are key experimental protocols adapted from the study by Kim et al. (2017), "Novel PPAR α agonist MHY553 alleviates hepatic steatosis by increasing fatty acid oxidation and decreasing inflammation during aging."[\[7\]](#)[\[8\]](#)

In Vivo Study in Rats:

- Animal Model: Young (8-week-old) and old (72-week-old) male Sprague-Dawley rats.
- Dosage and Administration: **MHY 553** administered orally.
- Objective: To evaluate the effect of **MHY 553** on aging-induced hepatic steatosis.[\[8\]](#)
- Key Finding: **MHY 553** administration markedly ameliorated aging-induced hepatic steatosis without altering body weight or liver injury markers.[\[7\]](#)[\[8\]](#)

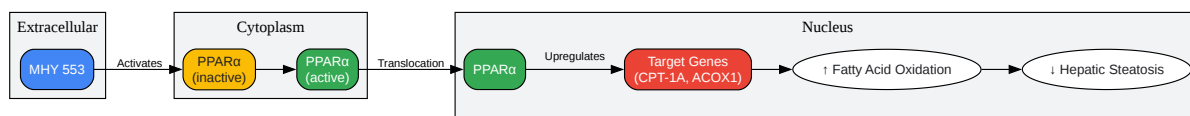
In Vitro Study in HepG2 Cells:

- Cell Line: Human hepatoma cell line (HepG2).
- Treatment: Induction of lipid accumulation using the LXR agonist T0901317.
- Objective: To assess the direct effect of **MHY 553** on triglyceride accumulation in liver cells.[\[8\]](#)[\[9\]](#)
- Key Finding: **MHY 553** inhibited triglyceride accumulation induced by the LXR agonist.[\[7\]](#)[\[8\]](#)

Signaling Pathway of MHY 553 in Hepatic Steatosis

MHY 553 functions as a PPAR α agonist. Upon activation, PPAR α translocates to the nucleus and upregulates the expression of genes involved in fatty acid β -oxidation, such as Carnitine Palmitoyltransferase 1A (CPT-1A) and Acyl-CoA Oxidase 1 (ACOX1).[\[7\]](#)[\[8\]](#) This leads to

increased fatty acid breakdown and a reduction in lipid accumulation in the liver. Concurrently, **MHY 553** has been observed to suppress the expression of inflammatory markers.[7][8]



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MHY 553 signaling pathway in alleviating hepatic steatosis.

Disposal Plan

Proper disposal of **MHY 553** and associated contaminated materials is crucial to prevent environmental contamination.

Waste Segregation and Collection

- Solid Waste: Unused or expired **MHY 553** powder should be collected in a designated, clearly labeled, and sealed hazardous waste container.[6]
- Contaminated Materials: All materials that have come into contact with **MHY 553**, such as pipette tips, gloves, and weighing papers, must be disposed of in the same hazardous chemical waste container.[6]

Disposal Procedure

- Containerization: Ensure all waste is stored in compatible, leak-proof containers.[10][11]
- Labeling: Clearly label the waste container with "Hazardous Waste" and the chemical name "**MHY 553**".
- Institutional Guidelines: Contact your institution's Environmental Health and Safety (EHS) department or equivalent office to arrange for the pickup and disposal of the hazardous waste.[6] They will ensure compliance with all federal, state, and local regulations.[12]

Under no circumstances should **MHY 553** be disposed of down the drain or in regular trash.[6]

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